

Application Notes and Protocols for Reactions Involving 6-Nitroquinazoline

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Compound of Interest

Compound Name: 6-Nitroquinazoline

Cat. No.: B1619102

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the experimental setup for chemical reactions involving **6-nitroquinazoline**, a key scaffold in medicinal chemistry. The protocols outlined below are designed for the synthesis of novel derivatives with potential applications in drug discovery, particularly as kinase inhibitors for cancer therapy.

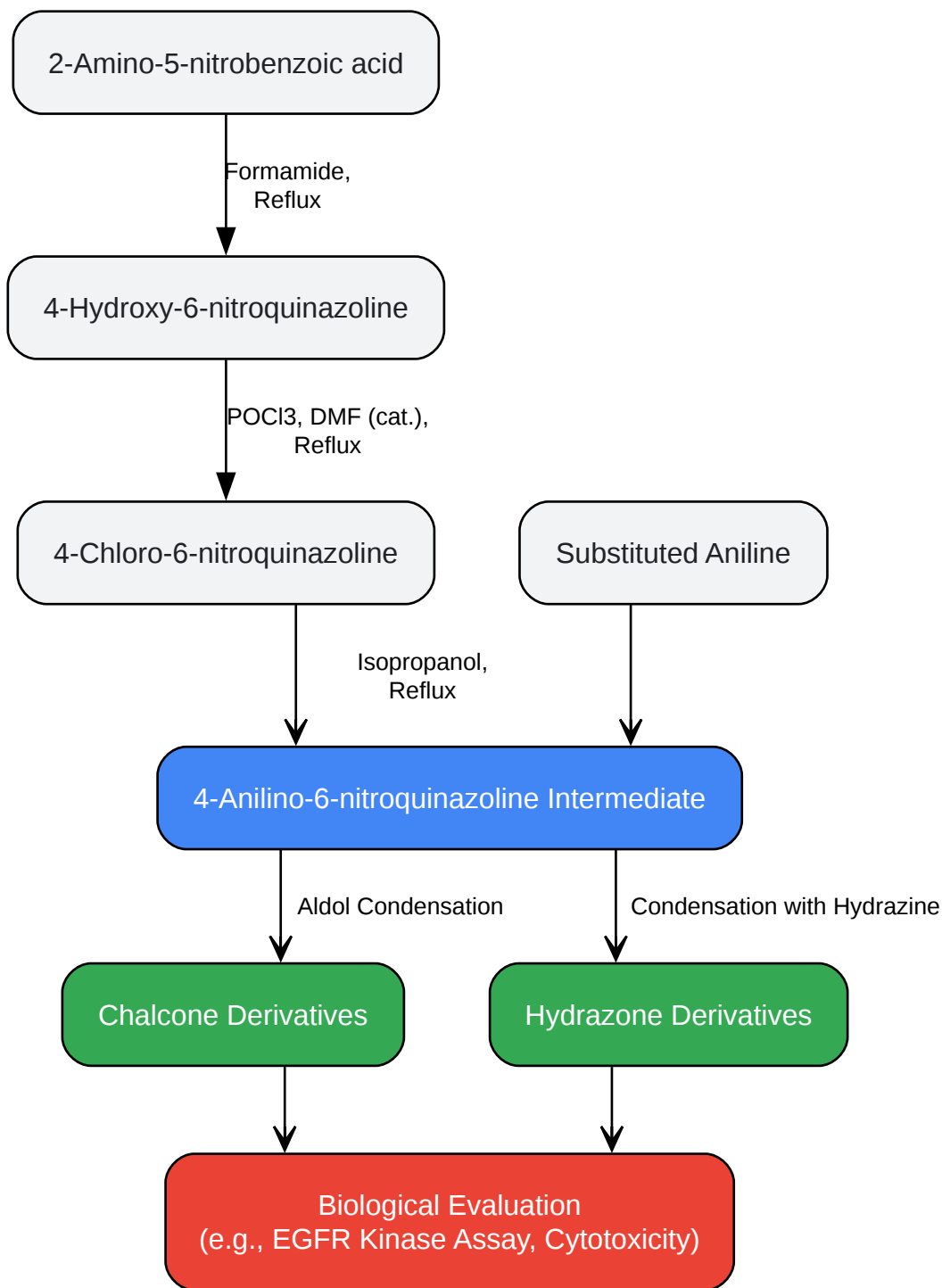
Overview and Applications

6-Nitroquinazoline and its derivatives are a significant class of heterocyclic compounds that have garnered considerable attention in the field of medicinal chemistry. The presence of the nitro group at the 6-position and the quinazoline core makes it a versatile building block for the synthesis of potent biological agents. Notably, these compounds have been extensively explored as inhibitors of Epidermal Growth Factor Receptor (EGFR), a key target in cancer treatment.^{[1][2][3]} The protocols detailed herein focus on the synthesis of 4-substituted **6-nitroquinazoline** derivatives, which have shown promising anticancer activity.^{[1][2][3]}

General Synthetic Strategy

The primary synthetic route to novel **6-nitroquinazoline** derivatives often involves a nucleophilic substitution reaction at the 4-position of a 4-chloro-**6-nitroquinazoline** precursor. This is followed by further modifications to introduce diverse chemical moieties, aiming to enhance biological activity and selectivity. A generalized scheme for the synthesis is presented below.

Caption: General synthetic workflow for 4-substituted **6-nitroquinazoline** derivatives.



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Experimental Protocols

Synthesis of 4-Chloro-6-nitroquinazoline

This protocol describes the synthesis of the key intermediate, 4-chloro-**6-nitroquinazoline**, from 2-amino-5-nitrobenzoic acid.

Materials:

- 2-Amino-5-nitrobenzoic acid
- Formamide
- Phosphorus oxychloride (POCl_3)
- N,N-Dimethylformamide (DMF)
- Isopropanol
- Ethanol
- Deionized water

Procedure:

- **Synthesis of 4-Hydroxy-6-nitroquinazoline:** A mixture of 2-amino-5-nitrobenzoic acid and an excess of formamide is heated at reflux for 4-6 hours. The reaction mixture is then cooled to room temperature, and the precipitated product is collected by filtration, washed with water, and dried to yield 4-hydroxy-**6-nitroquinazoline**.
- **Synthesis of 4-Chloro-6-nitroquinazoline:** 4-Hydroxy-**6-nitroquinazoline** is suspended in phosphorus oxychloride (POCl_3) with a catalytic amount of DMF. The mixture is heated at reflux for 3-4 hours. After cooling, the excess POCl_3 is removed under reduced pressure. The residue is carefully poured onto crushed ice, and the resulting precipitate is filtered, washed with cold water, and recrystallized from ethanol to afford pure 4-chloro-**6-nitroquinazoline**.

General Procedure for the Synthesis of 4-Anilino-6-nitroquinazoline Derivatives

This protocol outlines the nucleophilic substitution reaction to introduce various anilines at the C4 position.

Materials:

- 4-Chloro-**6-nitroquinazoline**
- Substituted anilines (e.g., 4-aminoacetophenone)
- Isopropanol

Procedure:

- A solution of 4-chloro-**6-nitroquinazoline** (1 equivalent) and the desired substituted aniline (1.1 equivalents) in isopropanol is heated at reflux for 6-8 hours.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature. The precipitated solid is collected by filtration.
- The crude product is washed with cold isopropanol and then recrystallized from a suitable solvent (e.g., ethanol or a mixture of DMF/water) to yield the pure 4-anilino-**6-nitroquinazoline** derivative.

Synthesis of Chalcone Derivatives of 6-Nitroquinazoline

This protocol describes the synthesis of chalcone derivatives from 4-(6-nitroquinazolin-4-ylamino)acetophenone.

Materials:

- 4-(6-Nitroquinazolin-4-ylamino)acetophenone
- Aromatic aldehydes (various)
- Ethanol
- Aqueous sodium hydroxide solution (40%)

Procedure:

- To a solution of 4-(6-nitroquinazolin-4-ylamino)acetophenone (1 equivalent) in ethanol, add the appropriate aromatic aldehyde (1.2 equivalents).
- The mixture is stirred at room temperature, and an aqueous solution of sodium hydroxide is added dropwise.
- The reaction is allowed to proceed at room temperature for 12-24 hours.
- The resulting precipitate is filtered, washed thoroughly with water until the filtrate is neutral, and then dried.
- The crude product is purified by recrystallization from a suitable solvent to obtain the final chalcone derivative.

Characterization of Synthesized Compounds

The synthesized **6-nitroquinazoline** derivatives are typically characterized using a combination of spectroscopic and analytical techniques.

Technique	Purpose	Typical Observations
Melting Point (m.p.)	Determination of purity and identity.	Sharp melting point range.
Infrared (IR) Spectroscopy	Identification of functional groups.	Characteristic peaks for N-H, C=O, C=N, and NO ₂ groups.
Nuclear Magnetic Resonance (NMR)	Structural elucidation.	¹ H and ¹³ C NMR spectra to confirm the chemical structure.
Mass Spectrometry (MS)	Determination of molecular weight.	Molecular ion peak [M+H] ⁺ corresponding to the calculated mass.
Elemental Analysis	Confirmation of elemental composition.	Found percentages of C, H, N are within ±0.4% of the calculated values.

Data Presentation: Physicochemical and Biological Data

The following tables summarize representative data for a series of synthesized **6-nitroquinazoline** derivatives.

Table 1: Physicochemical Data of Representative **6-Nitroquinazoline** Derivatives

Compound ID	Molecular Formula	Yield (%)	Melting Point (°C)
Intermediate 1	C ₁₆ H ₁₂ N ₄ O ₃	61	268-270
6a	C ₂₃ H ₁₆ N ₄ O ₃	75	>300
6b	C ₂₃ H ₁₅ FN ₄ O ₃	78	290-292
6c	C ₂₃ H ₁₅ ClN ₄ O ₃	82	>300
6d	C ₂₃ H ₁₅ N ₅ O ₅	70	280-282

Data extracted from a study on new 6-nitro-4-substituted quinazoline derivatives.[\[1\]](#)

Table 2: In Vitro EGFR Kinase Inhibitory Activity and Cytotoxicity

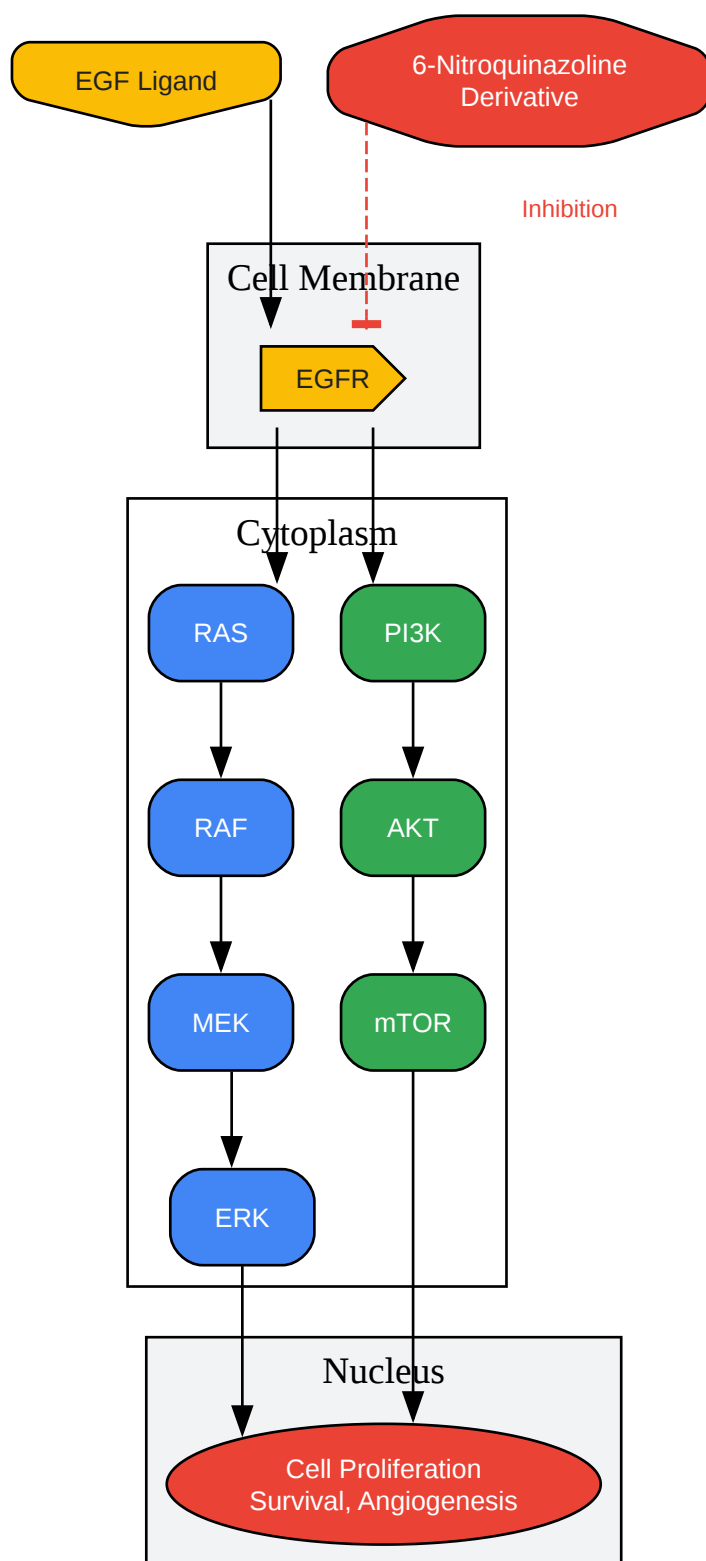
Compound ID	EGFR WT IC ₅₀ (μM)	EGFR T790M IC ₅₀ (μM)	HCT-116 IC ₅₀ (μM)	A549 IC ₅₀ (μM)
6c	0.09	0.12	0.15	0.21
8	0.11	0.15	0.25	0.33
9f	0.13	0.18	0.31	0.45
Gefitinib	0.08	0.45	0.18	0.28

Data highlights the potent inhibitory activity of compound 6c against both wild-type and mutant EGFR, as well as its cytotoxicity against colon (HCT-116) and lung (A549) cancer cell lines.[\[1\]](#)
[\[2\]](#)[\[3\]](#)

Signaling Pathway and Mechanism of Action

6-Nitroquinazoline derivatives often exert their anticancer effects by inhibiting the tyrosine kinase activity of EGFR. This inhibition blocks downstream signaling pathways crucial for cancer cell proliferation, survival, and metastasis.

Caption: EGFR signaling pathway and inhibition by **6-nitroquinazoline** derivatives.



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Conclusion

The experimental setups described provide a robust framework for the synthesis and evaluation of novel **6-nitroquinazoline** derivatives. The modular nature of the synthetic protocols allows for the generation of diverse chemical libraries for structure-activity relationship (SAR) studies. The potent biological activities observed for certain derivatives underscore the importance of the **6-nitroquinazoline** scaffold in the development of targeted cancer therapies. Researchers are encouraged to adapt and optimize these protocols for their specific research objectives.

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References

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